

Structural comparison of Cbdvq with other cannabinoids

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Compound of Interest

Compound Name: Cbdvq

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A Comprehensive Structural Comparison of Cannabidivarinquinone (**CBDVQ**) with Other Major Cannabinoids

For researchers, scientists, and drug development professionals, understanding the nuanced structural differences between cannabinoids is paramount for predicting their physicochemical properties, metabolic fates, and pharmacological activities. This guide provides a detailed structural comparison of the putative cannabinoid Cannabidivarinquinone (**CBDVQ**) with well-characterized cannabinoids such as Tetrahydrocannabinol (THC), Cannabidiol (CBD), Cannabinol (CBN), and its direct precursor, Cannabidivarin (CBDV).

While **CBDVQ** is not a widely studied compound, its structure can be inferred from the known oxidative chemistry of other cannabinoids. Neutral cannabinoids are susceptible to oxidation, which can convert their resorcinyl core into quinone derivatives.^[1] This process can occur through atmospheric oxidation or chemical synthesis.^[1] The well-characterized quinone of cannabidiol (CBD) is known as HU-331 or cannabidiol hydroxyquinone (CBDHQ).^{[2][3][4][5]} Therefore, Cannabidivarinquinone (**CBDVQ**) is presented here as the corresponding para-quinone derivative of Cannabidivarin (CBDV).

Structural Overview

The fundamental structure of most cannabinoids consists of a dibenzopyran ring system or a related bicyclic structure, substituted with an alkyl side chain. The length of this alkyl chain and the specific arrangement of the rings and their substituents give rise to the diverse array of cannabinoids.

Cannabidivarin (CBDV) is a non-psychoactive cannabinoid and a propyl analog of CBD, meaning it has a three-carbon side chain instead of the more common five-carbon chain found in CBD and THC.[6][7]

Tetrahydrocannabinol (THC) is the primary psychoactive component of cannabis. Its defining structural feature is a closed pyran ring, which is absent in the open-ring structure of CBD.[8]

Cannabidiol (CBD) is a non-psychoactive cannabinoid that, like THC, possesses a pentyl side chain. However, its central pyran ring is open.[8][9]

Cannabinol (CBN) is a mildly psychoactive cannabinoid that is not produced directly by the cannabis plant but is a degradation product of THC. Structurally, it is characterized by a fully aromatized dibenzofuran ring system.[8]

Cannabidivarinquinone (**CBDVQ**) (Hypothetical): Based on the oxidative conversion of CBD to its p-quinone (HU-331)[10][11], **CBDVQ** is the putative p-quinone of CBDV. This transformation involves the oxidation of the resorcinol ring of CBDV into a quinone structure.

Physicochemical Properties

The structural variations among these cannabinoids directly influence their physicochemical properties, which in turn affect their absorption, distribution, metabolism, and excretion (ADME) profiles.

Cannabinoid	Molecular Formula	Molecular Weight (g/mol)	LogP (Octanol/Water)
THC	C ₂₁ H ₃₀ O ₂	314.46	~7.26[12]
CBD	C ₂₁ H ₃₀ O ₂	314.46	~5.79[12]
CBN	C ₂₁ H ₂₆ O ₂	310.43	~6.00 (CBND)[12]
CBDV	C ₁₉ H ₂₆ O ₂	286.41	Not Widely Reported
CBDVQ (Hypothetical)	C ₁₉ H ₂₄ O ₃	300.39	Not Determined

Structural Diagrams and Relationships

The following diagrams, generated using Graphviz, illustrate the structural similarities and differences between these cannabinoids.

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References

- 1. Cannabinoquinones: Synthesis and Biological Profile - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Cannabinoid Quinones-A Review and Novel Observations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. GSRS [precision.fda.gov]
- 5. 3-Hydroxy-2-((1R,6R)-3-methyl-6-(1-methylethenyl)-2-cyclohexen-1-yl)-5-pentyl-2,5-cyclohexadiene-1,4-dione | C₂₁H₂₈O₃ | CID 11393311 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Cannabidivarin - Wikipedia [en.wikipedia.org]
- 7. Cannabinoid Report: A Guide to CBDV Extraction, Storage, Price, Benefits & More [acslab.com]
- 8. scielo.br [scielo.br]
- 9. Cannabidiol - Wikipedia [en.wikipedia.org]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
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